

Sorbyl acetate CAS number 1516-17-2 safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sorbyl acetate

Cat. No.: B072696

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An In-depth Technical Guide to the Safety of **Sorbyl Acetate** (CAS 1516-17-2)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling procedures, and experimental protocols associated with **Sorbyl acetate** (CAS 1516-17-2). The information is compiled from various safety data sheets and scientific resources to ensure a thorough understanding for professionals in research and drug development.

Chemical and Physical Properties

Sorbyl acetate, also known as (2E,4E)-2,4-Hexadienyl acetate, is an organic compound with the molecular formula C₈H₁₂O₂.^{[1][2][3]} It is recognized for its powerful, sweet, and fruity aroma, often compared to pineapple, and is used as a flavoring and fragrance agent.^{[2][3][4][5]} It appears as a colorless to pale yellow liquid.^{[2][4][5]}

Table 1: Physicochemical Properties of **Sorbyl Acetate**

Property	Value	Source(s)
CAS Number	1516-17-2	[1][2][4]
Molecular Formula	C8H12O2	[1][2][3]
Molecular Weight	140.18 g/mol	[1][2][3]
Density	0.908 - 0.932 g/cm ³ @ 25°C	[1][2][4]
Boiling Point	186.5 - 193 °C at 760 mmHg	[1]
100 °C at 20 mmHg	[3]	
Flash Point	71.11 °C - 83 °C (Closed Cup)	[1][4][6]
Refractive Index	1.454 - 1.478 @ 20°C	[1][4][5]
Solubility	Practically insoluble in water; Soluble in ethanol.	[2][3]
Vapor Pressure	0.7±0.4 mmHg at 25°C	[1]
logP	1.91	[1]

Toxicological Data

Toxicological assessment is critical for safe handling in a laboratory setting. **Sorbyl acetate** is classified as causing serious eye damage.[3]

Table 2: Acute Toxicity Data for **Sorbyl Acetate**

Test Type	Species	Route	Dose	Effect	Source(s)
LD50	Rat	Oral	4125 mg/kg	-	[7]
LD50	Rat	Oral	4360 µL/kg	-	[8]
LD50	Rabbit	Dermal (Skin)	2384 mg/kg	-	[7]
LD50	Rabbit	Dermal (Skin)	2520 µL/kg	-	[8]
Standard Draize test	Rabbit	Dermal (Skin)	Not specified	Skin Irritation	[1]

Key Toxicological Hazards:

- Eye Irritation: Severely irritating to eyes, with a risk of serious and permanent damage.[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Skin Irritation: Mildly irritating to the skin.[\[6\]](#)[\[7\]](#)
- Skin Sensitization: A similar substance has been shown to cause skin sensitization in animal tests, suggesting a potential for allergic reactions upon repeated contact.[\[6\]](#)[\[7\]](#)
- Carcinogenicity: Not classified as a probable, possible, or confirmed human carcinogen by IARC.[\[1\]](#)

Hazard Identification and Safety Precautions

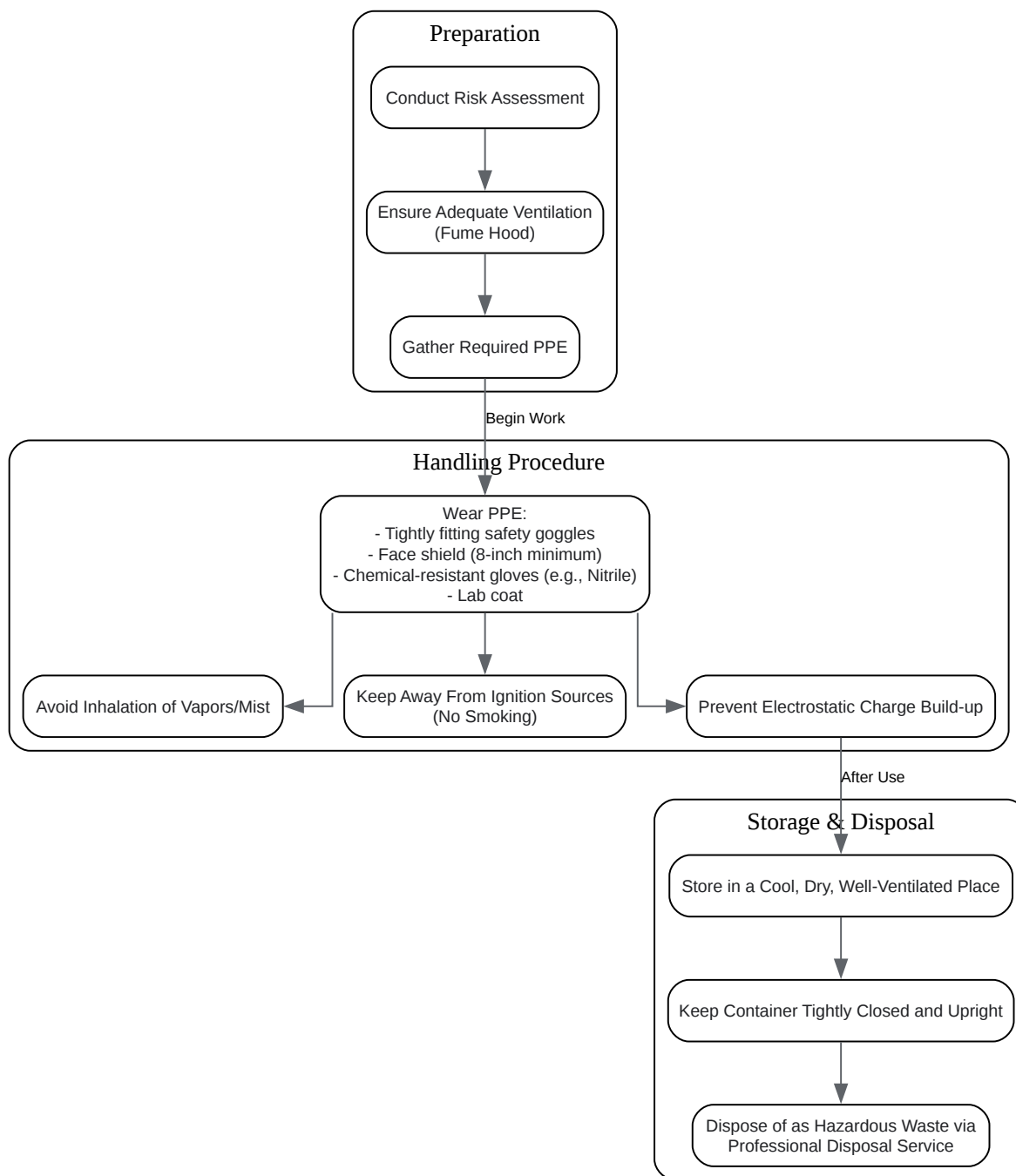
According to the Globally Harmonized System (GHS), **Sorbyl acetate** is classified with the following hazard statement:

- H318: Causes serious eye damage.[\[3\]](#)

This corresponds to the risk phrase R41: Risk of serious damage to eyes.[\[4\]](#)[\[8\]](#)

Personal Protective Equipment (PPE) and Engineering Controls

A clear workflow for handling hazardous chemicals is essential.



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Caption: General workflow for safely handling **Sorbyl acetate**.

Recommended PPE:

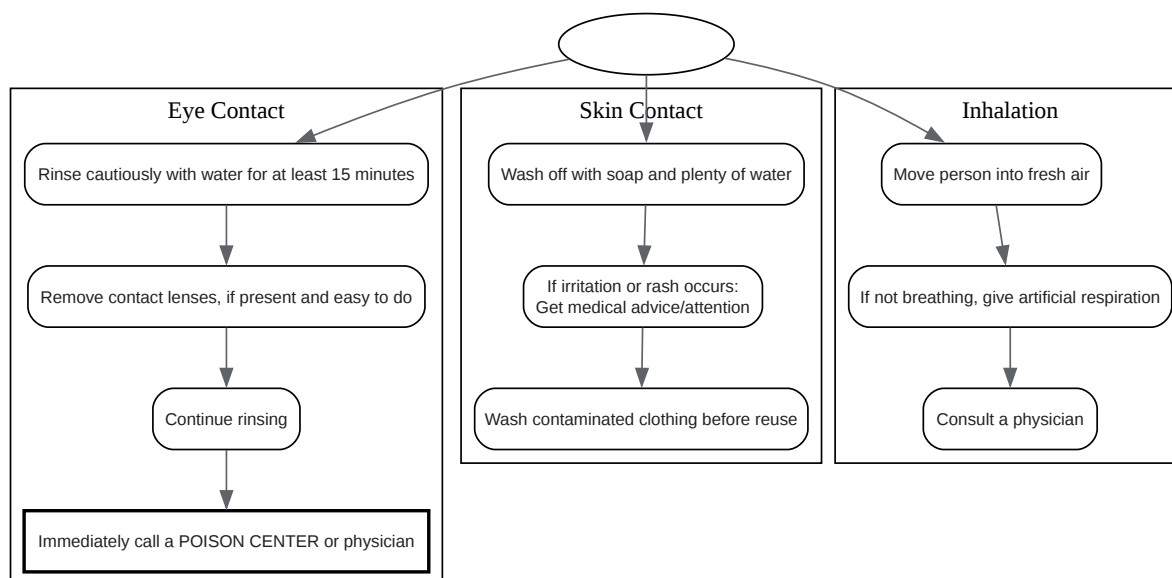
- Eye/Face Protection: Tightly fitting safety goggles and a face shield (8-inch minimum) are mandatory.[\[1\]](#)
- Skin Protection: Wear chemical-resistant gloves and a lab coat. Contaminated gloves should be disposed of properly after use.[\[1\]](#)
- Respiratory Protection: If ventilation is inadequate, use a NIOSH (US) or CEN (EU) approved respirator.[\[1\]](#)

Handling and Storage:

- Avoid inhaling vapor or mist.[\[1\]](#)
- Keep away from heat, sparks, and open flames. Measures should be taken to prevent the buildup of electrostatic charge.[\[1\]](#)
- Store in a cool, dry, and well-ventilated area. Containers must be kept tightly closed and upright to prevent leakage.[\[1\]](#)[\[6\]](#)

Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure.



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Caption: First aid procedures for **Sorbyl acetate** exposure.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, removing contact lenses if possible. Seek immediate medical attention.^{[1][7]}
- Skin Contact: Wash the affected area with soap and plenty of water. If skin irritation persists, consult a physician.^{[1][7]}
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide artificial respiration and consult a physician.^[1]
- Accidental Release: Evacuate the area and ensure adequate ventilation. Remove all sources of ignition. Contain the spillage using an electrically protected vacuum cleaner or by wet-brushing and place it in a suitable, closed container for disposal. Do not let the product enter drains.^[1]

Experimental Protocols Cited

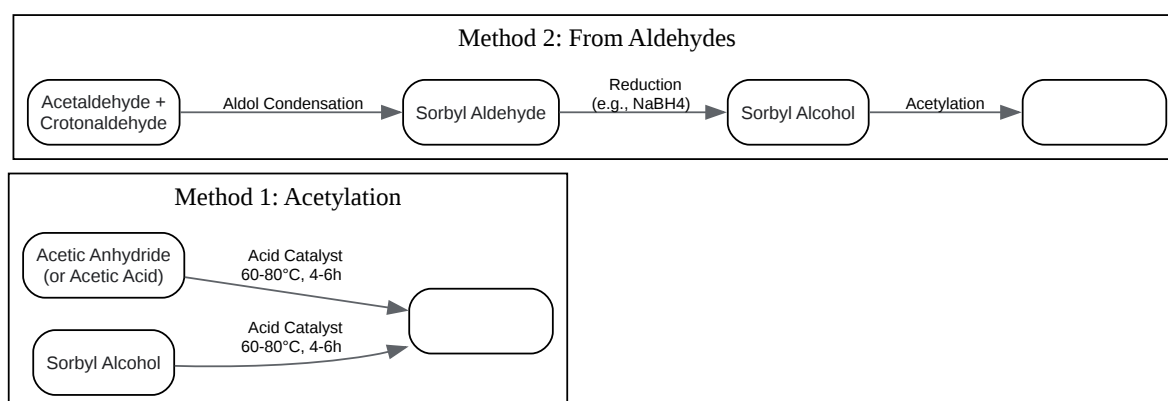
Toxicology Testing

The toxicological data presented in this guide are derived from standard experimental protocols.

- **LD50 Studies:** The oral LD50 in rats and dermal LD50 in rabbits were determined according to a study published in Toxicology and Applied Pharmacology in 1974.^{[7][8]}
- **Draize Test:** Skin irritation was observed in rabbits using the Standard Draize test, as referenced in "Prehled Prumyslove Toxikologie; Organické Latky" (1986).^[1] This test involves applying the substance to the shaved skin of rabbits and observing for signs of irritation over a period.

Synthesis Methods

Understanding the synthesis of **Sorbyl acetate** can provide insight into potential impurities and handling considerations.



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Caption: Common synthesis pathways for **Sorbyl acetate**.

- **Acetylation of Sorbyl Alcohol:** This is a direct method involving the reaction of sorbyl alcohol with an acetylating agent like acetic anhydride. One specific protocol uses catalytic sodium acetate at 60–80°C for 4–6 hours, achieving over 90% conversion.^{[2][9]}
- **Reductive Acylation from Sorbyl Aldehyde:** This two-step process begins with the formation of sorbyl aldehyde via an aldol condensation. The aldehyde is then reduced to sorbyl alcohol (e.g., using sodium borohydride in ethanol), followed by acetylation to yield the final product.^{[2][9]}

This guide is intended for informational purposes for trained professionals. Always refer to the most current and complete Safety Data Sheet (SDS) provided by your supplier before handling this chemical and adhere to all institutional safety protocols.

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- To cite this document: BenchChem. [Sorbyl acetate CAS number 1516-17-2 safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at:

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